

Application of Cyprosulfamide in Pre-emergence Herbicide Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: Cyprosulfamide

Cat. No.: B165978

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Introduction

Cyprosulfamide is a critical component in modern agriculture, functioning not as a direct herbicide, but as a highly effective herbicide safener.[1][2] It is incorporated into pre-emergence herbicide formulations to protect key crops, such as corn (maize), from potential phytotoxic effects of the active herbicidal ingredients.[2][3][4] This allows for the use of potent, broad-spectrum herbicides at effective rates for weed control while ensuring crop safety and maximizing yield potential. This document provides detailed application notes and experimental protocols for researchers and scientists working with **cyprosulfamide** in pre-emergence herbicide formulations.

Cyprosulfamide belongs to the aromatic sulfonamide chemical class. Its primary role is to enhance the metabolic detoxification of herbicides within the crop plant, a mechanism that is highly specific to the crop and not the target weeds. This selective action is crucial for its efficacy. It achieves this by stimulating the activity of detoxifying enzymes, such as glutathione S-transferases (GSTs) and cytochrome P450 monooxygenases, which break down the herbicide into non-toxic compounds before they can cause significant damage to the crop.

Application Notes

Formulation & Compatibility

Cyprosulfamide is commercially available in co-formulations with various herbicides. A notable example is its combination with thien carbazon e-methyl, an acetolactate synthase (ALS) inhibitor, for broad-spectrum weed control in corn. It is also formulated with other herbicides like isoxaflutole. When developing new formulations, compatibility studies are essential to ensure the physical and chemical stability of the mixture and to confirm that the safening effect of **cyprosulfamide** is not compromised.

Application Timing and Rates

For pre-emergence applications, herbicide formulations containing **cyprosulfamide** are typically applied at or shortly after planting, before the emergence of both the crop and weeds. The specific application rate of the final product depends on the herbicide it is formulated with, the target weed spectrum, soil type, and organic matter content. For instance, formulations containing thien carbazon e-methyl may have pre-emergence application rates ranging from 22 to 45 grams of active ingredient per hectare (g a.i./ha).

Weed Control Spectrum

The inclusion of **cyprosulfamide** does not alter the weed control spectrum of the partner herbicide. Its function is solely to protect the crop. Therefore, the spectrum of controlled weeds is determined by the active herbicidal ingredient in the formulation. For example, thien carbazon e-methyl provides control of a wide range of grasses and broadleaf weeds.

Crop Safety

The primary benefit of including **cyprosulfamide** in pre-emergence herbicide formulations is the significant enhancement of crop safety. This is particularly evident in corn, where it protects against potential injury from ALS-inhibiting and other types of herbicides.

Quantitative Data Summary

Herbicide Partner	Crop	Application Timing	Herbicide Rate (g a.i./ha)	Reference
Thiencarbazonemethyl	Corn	Pre-emergence	22 - 45	
Isoxaflutole	Sweet Corn	Pre-emergence	105	

Experimental Protocols

Protocol 1: Evaluation of Pre-emergence Efficacy of a Cyprosulfamide-Containing Herbicide Formulation

Objective: To assess the efficacy of a pre-emergence herbicide formulation containing **cyprosulfamide** on a range of target weed species.

Materials:

- Herbicide formulation containing the active ingredient and **cyprosulfamide**.
- Control formulation (herbicide only, without **cyprosulfamide**).
- Untreated control.
- Pots or field plots with a suitable soil mix.
- Seeds of target weed species (e.g., *Setaria faberi*, *Amaranthus retroflexus*).
- Spraying equipment calibrated for uniform application.
- Growth chamber or greenhouse with controlled environmental conditions (or a field site).

Methodology:

- Seed Planting: Sow seeds of the target weed species at a uniform depth in pots or designated field plots.
- Herbicide Application:

- Prepare dilutions of the herbicide formulations (with and without **cyprosulfamide**) to achieve the desired application rates.
- Apply the herbicide treatments uniformly to the soil surface immediately after planting.
- Include an untreated control group that receives only water.
- Experimental Conditions:
 - Maintain the pots or plots under optimal conditions for weed germination and growth (e.g., adequate moisture, temperature, and light).
 - For field trials, record environmental conditions throughout the experiment.
- Data Collection:
 - At 14, 21, and 28 days after treatment (DAT), visually assess weed control for each species as a percentage of the untreated control (0% = no control, 100% = complete control).
 - Record phytotoxicity symptoms on the weeds (e.g., stunting, chlorosis, necrosis).
 - At 28 DAT, harvest the above-ground biomass of the weeds, dry to a constant weight, and record the dry weight.
- Data Analysis:
 - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Protocol 2: Assessment of Crop Tolerance to a Pre-emergence Herbicide Formulation Containing Cyprosulfamide

Objective: To evaluate the safety of a pre-emergence herbicide formulation containing **cyprosulfamide** on a target crop (e.g., corn).

Materials:

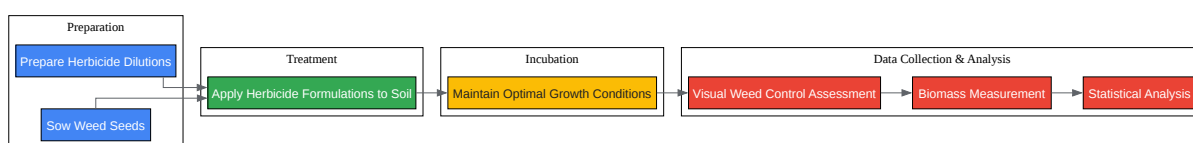
- Herbicide formulation containing the active ingredient and **cyprosulfamide**.
- Control formulation (herbicide only, without **cyprosulfamide**).
- Untreated control.
- Pots or field plots with a suitable soil mix.
- Seeds of the target crop variety.
- Spraying equipment.
- Growth chamber, greenhouse, or field site.

Methodology:

- Crop Planting: Sow seeds of the target crop at the recommended depth and density.
- Herbicide Application:
 - Apply the herbicide treatments (with and without **cyprosulfamide**) to the soil surface immediately after planting at 1x and 2x the recommended field rate.
 - Include an untreated control.
- Experimental Conditions: Maintain optimal growing conditions for the crop.
- Data Collection:
 - At 7, 14, and 21 days after emergence (DAE), visually assess crop injury on a scale of 0% (no injury) to 100% (plant death).
 - Record plant height and growth stage at regular intervals.
 - At the end of the vegetative growth stage or at maturity, measure crop biomass (fresh and dry weight).

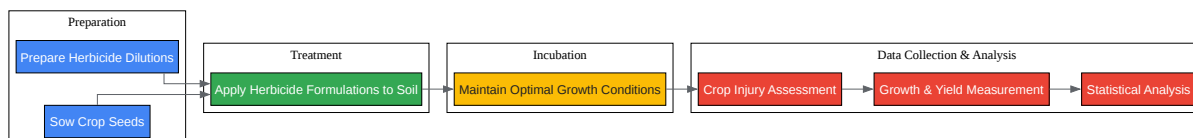
- For field trials, measure crop yield at harvest.
- Data Analysis: Use statistical analysis to compare the effects of the different treatments on crop growth and yield.

Visualizations



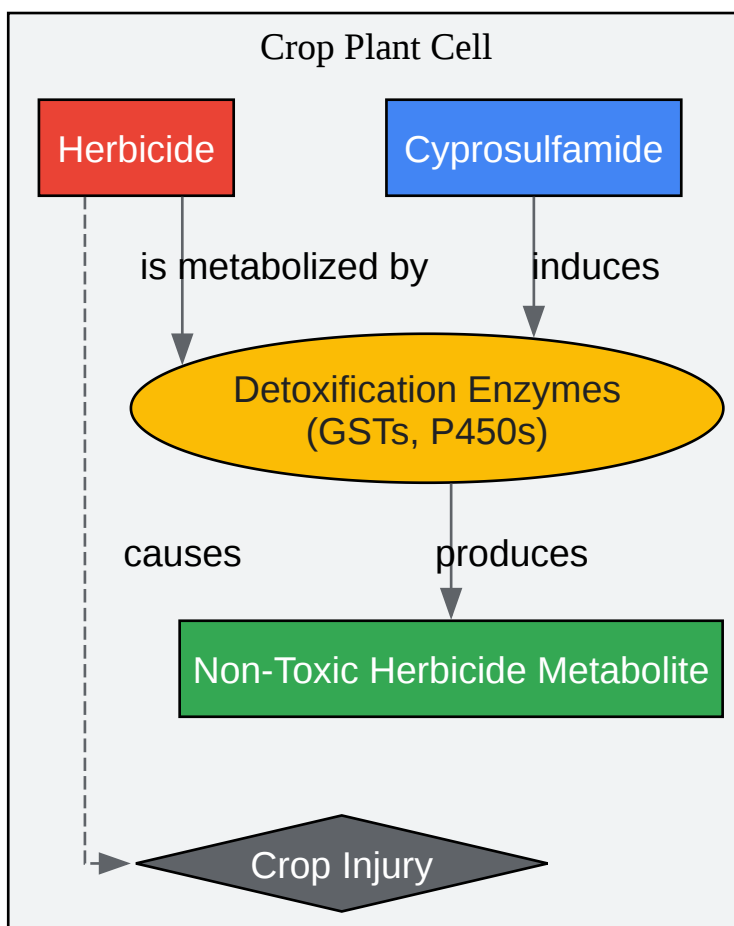
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Caption: Workflow for evaluating pre-emergence herbicide efficacy.



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Caption: Workflow for assessing crop tolerance to herbicides.



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Caption: Simplified mechanism of **Cyprosulfamide** safening action.

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References

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